Advanced Process Protocols: Formulation & Characterization of 4-[(2-methoxybenzoyl)amino]benzoic acid

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Compound of Interest

Compound Name:	*4-[(2-methoxybenzoyl)amino]benzoic acid*
Cat. No.:	*B5861853*

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Executive Summary

Compound Identity: **4-[(2-methoxybenzoyl)amino]benzoic acid** Synonyms: N-(2-methoxybenzoyl)-4-aminobenzoic acid; 4-(2-methoxybenzamido)benzoic acid. Molecular Formula: $C_{15}H_{13}NO_4$ Molecular Weight: 271.27 g/mol

This application note details the Process Formulation of **4-[(2-methoxybenzoyl)amino]benzoic acid**, a critical amide intermediate utilized in the synthesis of benzamide-based active pharmaceutical ingredients (APIs), including potential antidiabetic agents and histone deacetylase (HDAC) inhibitors. Unlike final dosage formulation, "formulating" an intermediate refers to the particle engineering, isolation, and pre-formulation characterization required to ensure the material is suitable for downstream coupling reactions.

This guide moves beyond basic synthesis, focusing on Critical Quality Attributes (CQAs): purity profile, solid-state stability, and solubility parameters necessary for scale-up.

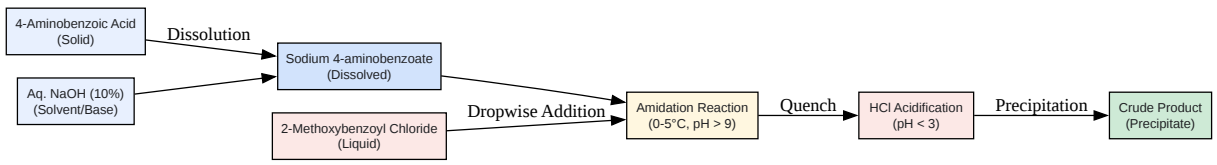
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Chemical Architecture & Synthesis Strategy

The formation of the amide bond between 4-aminobenzoic acid (PABA) and 2-methoxybenzoyl chloride requires strict pH control to prevent hydrolysis of the acid chloride while ensuring the nucleophilicity of the aniline nitrogen.

Reaction Mechanism & Pathway

The optimal protocol utilizes Schotten-Baumann conditions. This biphasic or aqueous-basic system protects the carboxylic acid of PABA as a soluble carboxylate salt, while the amine remains available to attack the acid chloride.



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Figure 1: Schotten-Baumann Synthesis Workflow for N-(2-methoxybenzoyl)-4-aminobenzoic acid.

Experimental Protocols

Protocol A: Synthesis & Isolation (The "Make")

Objective: Synthesize 50g of intermediate with >98% HPLC purity.

Reagents:

- 4-Aminobenzoic acid (PABA): 27.4 g (0.20 mol)
- 2-Methoxybenzoyl chloride: 34.1 g (0.20 mol)
- Sodium Hydroxide (NaOH): 16.0 g (0.40 mol) dissolved in 200 mL water.

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- Hydrochloric Acid (HCl): 6M solution.

Step-by-Step Methodology:

- Dissolution: In a 500 mL 3-neck round-bottom flask equipped with an overhead stirrer and thermometer, dissolve PABA in the NaOH solution. The solution should be clear and colorless.
- Cooling: Cool the reaction mixture to 0–5°C using an ice-salt bath. Rationale: Low temperature minimizes the hydrolysis rate of the acid chloride reagent.
- Addition: Add 2-methoxybenzoyl chloride dropwise over 45 minutes. Maintain internal temperature <10°C.
    - Process Control: Monitor pH.[1] If pH drops below 9, add small aliquots of 10% NaOH to maintain basicity (ensuring the amine is not protonated).
- Reaction: Stir vigorously for 2 hours at room temperature (20–25°C). The mixture may become cloudy as the sodium salt of the product forms/precipitates.
- Precipitation (Isolation): Cool back to 10°C. Slowly acidify with 6M HCl to pH 2.0–2.5.
    - Observation: A thick white precipitate will form immediately.
- Filtration: Filter the solid using a Buchner funnel. Wash the cake with 3 x 50 mL cold water to remove inorganic salts (NaCl) and unreacted PABA.
- Drying: Dry in a vacuum oven at 50°C for 12 hours.

Protocol B: Crystallization & Particle Engineering (The "Formulate")

Objective: Optimize particle size distribution and remove trace impurities (e.g., 2-methoxybenzoic acid).

Solvent System: Ethanol : Water (80:20 v/v).

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- Reflux: Suspend the crude solid (10 g) in 100 mL of Ethanol/Water (80:20). Heat to reflux (approx. 78°C).
- Clarification: If the solution is not clear, hot filter to remove insoluble mechanical impurities.
- Controlled Cooling: Cool the solution to 60°C, then apply a linear cooling ramp of 10°C/hour down to 5°C.
    - Why: Rapid cooling causes occlusion of impurities. Slow cooling promotes the growth of stable, dense polymorphs.
- Harvest: Filter the crystalline solid. Wash with 10 mL cold ethanol.
- Yield: Typical recovery is 85-90%.

Pre-Formulation Characterization

Understanding the physicochemical properties is vital for using this intermediate in subsequent steps (e.g., coupling with amines or alcohols).

Solubility Profile

The solubility data below dictates the solvent choice for the next reaction step (e.g., amide coupling).

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Solvent	Solubility (mg/mL) @ 25°C	Classification	Application Note
Water (pH 2)	< 0.1	Practically Insoluble	Isolation medium (antisolvent)
Water (pH 9)	> 50	Soluble	Dissolves as Carboxylate Salt
Methanol	15 - 20	Sparingly Soluble	Potential wash solvent
DMSO	> 100	Freely Soluble	Ideal for NMR or coupling reactions
DMF	> 80	Freely Soluble	Standard reaction solvent
DCM	< 1	Insoluble	Poor choice for reaction

Analytical Method (HPLC)

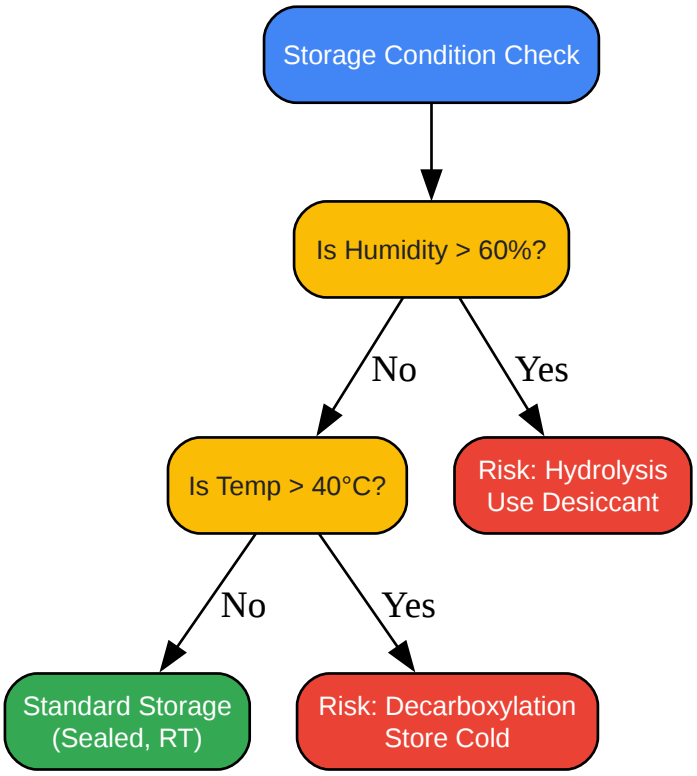
Use this method to validate purity before releasing the batch.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm.
- Retention Time: Product elutes approx. 8.5 min; PABA elutes ~2.5 min; 2-Methoxybenzoic acid ~6.0 min.

Stability & Handling Decision Tree

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The amide bond is stable, but the carboxylic acid functionality makes the compound sensitive to base-catalyzed decarboxylation at extreme temperatures (>150°C).



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Figure 2: Stability and Storage Decision Logic.

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Sources

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